

Technical Guide: O-Benzyl Posaconazole-4-hydroxyphenyl-d4 for Research and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-Benzyl Posaconazole-4-hydroxyphenyl-d4

Cat. No.: B131116

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Benzyl Posaconazole-4-hydroxyphenyl-d4 is a deuterated analog of a key intermediate in the synthesis of Posaconazole, a broad-spectrum triazole antifungal agent. The incorporation of deuterium atoms at the 4-hydroxyphenyl moiety provides a valuable tool for various research applications, including pharmacokinetic studies, metabolic profiling, and use as an internal standard in analytical methods. This technical guide provides an in-depth overview of **O-Benzyl Posaconazole-4-hydroxyphenyl-d4**, including its chemical properties, potential manufacturing sources, a representative synthesis workflow, and analytical considerations.

Chemical and Physical Properties

O-Benzyl Posaconazole-4-hydroxyphenyl-d4 is a stable, isotopically labeled compound. The deuterium labeling on the phenyl ring offers a distinct mass signature for mass spectrometry-based analysis without significantly altering the chemical properties of the molecule.

Property	Value	Source
Chemical Name	O-Benzyl Posaconazole-4-hydroxyphenyl-d4	-
CAS Number	1246814-94-7	[1]
Molecular Formula	C ₃₀ H ₃₁ D ₄ N ₅ O ₃	[1]
Molecular Weight	517.66 g/mol	[1]
Appearance	Solid (Typical)	-
Storage Conditions	Recommended to be stored under conditions specified in the Certificate of Analysis.	[2]

Manufacturing and Supply

Several manufacturers specialize in the synthesis of isotopically labeled compounds for research and pharmaceutical development. The following companies have been identified as potential suppliers of **O-Benzyl Posaconazole-4-hydroxyphenyl-d4** and related deuterated analogs of Posaconazole. Researchers are advised to request a Certificate of Analysis (CoA) from the manufacturer to obtain lot-specific data on purity, isotopic enrichment, and other quality control parameters.

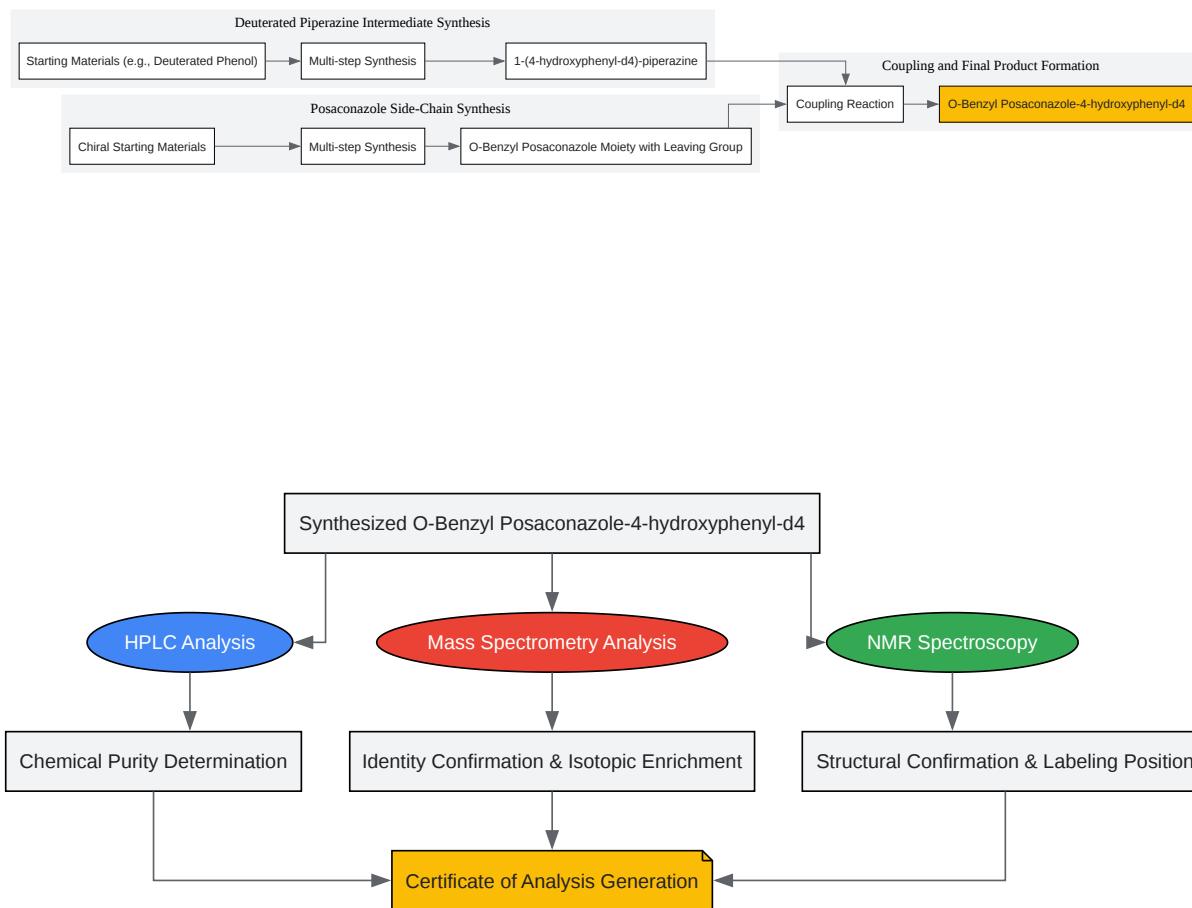
- MedChemExpress: Offers **O-Benzyl Posaconazole-4-hydroxyphenyl-d4** (Cat. No.: HY-I0450S).[\[1\]](#)
- Pharmaffiliates: Lists O-Benzyl Posaconazole-d4 (a related compound) and various other Posaconazole impurities and standards.
- Clearsynth: Provides O-Benzyl Posaconazole-d4 (a related compound) and other stable isotope-labeled compounds.

While a specific Certificate of Analysis for **O-Benzyl Posaconazole-4-hydroxyphenyl-d4** was not publicly available at the time of this writing, a CoA for the non-deuterated analog, O-Benzyl Posaconazole, from MedChemExpress indicates a purity of 98.82% as determined by HPLC, which can serve as an indicator of the quality that may be expected.

Representative Synthesis Workflow

The synthesis of **O-Benzyl Posaconazole-4-hydroxyphenyl-d4** is a multi-step process. While a specific, detailed protocol for this deuterated compound is not publicly available, a representative synthesis can be conceptualized based on the known synthesis of Posaconazole and its intermediates. The key steps would involve the synthesis of a deuterated 4-hydroxyphenylpiperazine intermediate and its subsequent coupling with the O-benzyl-protected Posaconazole side chain.

Diagram: Conceptual Synthesis Workflow



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Technical Guide: O-Benzyl Posaconazole-4-hydroxyphenyl-d4 for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b131116#o-benzyl-posaconazole-4-hydroxyphenyl-d4-manufacturer>]

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Phone: (601) 213-4426
Email: info@benchchem.com